

An In-depth Technical Guide to Ethyl 6-hydroxyhexanoate

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Compound of Interest

Compound Name: Ethyl 6-hydroxyhexanoate

Cat. No.: B105495

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl 6-hydroxyhexanoate** (CAS: 5299-60-5), a bifunctional molecule of significant interest in organic synthesis and medicinal chemistry. This document outlines its chemical and physical properties, spectral data, synthesis protocols, and key applications, with a focus on its utility as a versatile building block in the development of novel therapeutic agents.

Chemical Identity and Structure

Ethyl 6-hydroxyhexanoate is an organic compound containing both a hydroxyl and an ethyl ester functional group. Its structure consists of a six-carbon aliphatic chain, with a hydroxyl group at one terminus and an ethyl ester at the other. This bifunctionality makes it a valuable intermediate for a variety of chemical transformations.

The systematic IUPAC name for this compound is **ethyl 6-hydroxyhexanoate**.^[1] It is also known by several synonyms, which are crucial for comprehensive literature and database searches.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	ethyl 6-hydroxyhexanoate[1][2]
CAS Number	5299-60-5[1][3][4][5]
Molecular Formula	C ₈ H ₁₆ O ₃ [1][3][5]
Molecular Weight	160.21 g/mol [1][2][4][5]
Canonical SMILES	CCOC(=O)CCCCCO[2][3]
InChI	InChI=1S/C8H16O3/c1-2-11-8(10)6-4-3-5-7-9/h9H,2-7H2,1H3[2][3][4]
InChIKey	HYXRUZUPCFVWAH-UHFFFAOYSA-N[2][3][4]
Common Synonyms	6-Hydroxyhexanoic acid ethyl ester, Ethyl 6-hydroxycaproate, Ethyl epsilon-hydroxycaproate[1][3]

Physicochemical Properties

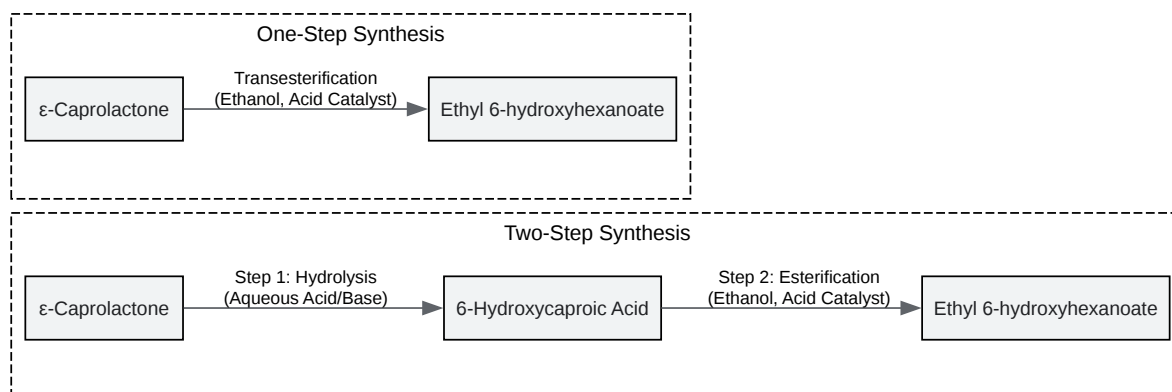
Ethyl 6-hydroxyhexanoate is a colorless to almost colorless clear liquid at room temperature. [1][3] A summary of its key physical and chemical properties is provided in Table 2.

Table 2: Physicochemical Properties

Property	Value	Reference(s)
Appearance	Colorless to almost colorless clear liquid	[1][3]
Boiling Point	127-128 °C at 12 mmHg	[1][4][6]
Density	0.985 g/mL at 25 °C	[1][4][6]
Refractive Index (n _{20/D})	1.437	[1][4][6]
Flash Point	>230 °F (>110 °C)	[6]
pKa	15.15 ± 0.10 (Predicted)	[3]
Solubility	Soluble in common organic solvents.	

Synthesis of Ethyl 6-hydroxyhexanoate

A common and efficient laboratory-scale synthesis of **ethyl 6-hydroxyhexanoate** starts from the inexpensive feedstock ϵ -caprolactone.[1][7] The synthesis can be performed in two main ways: a two-step process involving hydrolysis followed by esterification, or a one-step acid-catalyzed transesterification.



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Caption: Synthetic pathways for **Ethyl 6-hydroxyhexanoate** from ϵ -caprolactone.

A general procedure for the two-step synthesis of **ethyl 6-hydroxyhexanoate** involves the initial hydrolysis of ϵ -caprolactone to 6-hydroxycaproic acid, followed by a Fischer esterification. [1]

Step 1: Hydrolysis of ϵ -Caprolactone

- To a round-bottom flask, add ϵ -caprolactone and an aqueous solution of a strong acid (e.g., HCl) or base (e.g., NaOH).
- Heat the mixture under reflux until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- After cooling, neutralize the reaction mixture. If an acid catalyst was used, neutralize with a base. If a base was used, acidify the mixture.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 6-hydroxycaproic acid.

Step 2: Fischer Esterification of 6-Hydroxycaproic Acid

- Dissolve the crude 6-hydroxycaproic acid in an excess of absolute ethanol.
- Add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid).
- Heat the mixture under reflux for several hours. Monitor the reaction progress by TLC.
- After completion, cool the mixture and remove the excess ethanol under reduced pressure.
- Dissolve the residue in an organic solvent and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

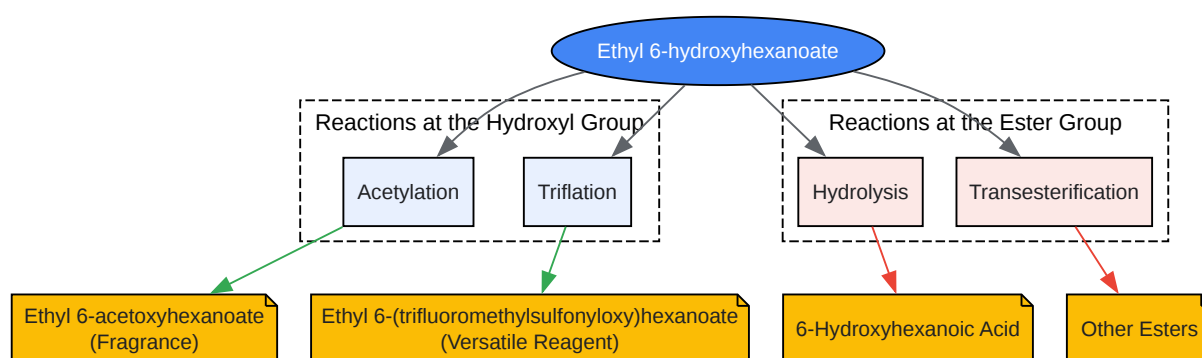
- Purify the crude product by vacuum distillation to obtain pure **ethyl 6-hydroxyhexanoate**.

Applications in Research and Drug Development

Ethyl 6-hydroxyhexanoate serves as a valuable building block in organic synthesis due to its two reactive functional groups.[1]

- Prodrug Synthesis:** The molecule is suitable for the synthesis of model phenol carbonate ester prodrugs that possess fatty acid-like structures.[1][8]
- Preparation of Alkyl Triflates:** It can be used in the preparation of alkyl triflates, such as ethyl 6-(trifluoromethylsulfonyloxy)hexanoate, which are versatile reagents in organic chemistry.[1][8]
- Fragrance Industry:** The acetylated derivative, ethyl 6-acetoxyhexanoate, is a commercial fragrance compound with a raspberry-like odor.[7]
- Polymer Chemistry:** The related compound, ϵ -caprolactone, is a monomer for the production of polycaprolactone, a biodegradable polyester. **Ethyl 6-hydroxyhexanoate** can be used in studies related to the ring-opening polymerization of lactones.

The following workflow illustrates the utility of **ethyl 6-hydroxyhexanoate** as a versatile chemical intermediate.



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